

# An In-depth Technical Guide to the Chemical and Physical Properties of Equilenin

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## Compound of Interest

Compound Name: *Equilenin*

Cat. No.: *B1671562*

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## Introduction

**Equilenin** is a naturally occurring steroidal estrogen isolated from the urine of pregnant mares. [1][2] As a component of conjugated equine estrogens (CEEs), it has been utilized in hormone replacement therapy. [2][3] This document provides a comprehensive overview of the chemical and physical properties of **Equilenin**, intended to serve as a technical resource for professionals in research and drug development.

## Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Equilenin** are summarized in the tables below. These properties are crucial for its handling, formulation, and analysis.

### Table 1: General and Physical Properties of Equilenin

Property	Value	Source
CAS Registry Number	517-09-9	[4][5]
Molecular Formula	C <sub>18</sub> H <sub>18</sub> O <sub>2</sub>	[4][5]
Molecular Weight	266.33 g/mol	[4][5]
Appearance	Pale beige crystals or powder	[2]
Melting Point	258-259 °C	[2][4][6]
Boiling Point	Sublimes at 170-180 °C at 0.01 mm Hg	[6][7]
Optical Rotation	[α] <sub>D</sub> <sup>16</sup> +87° (in dioxane)	[6]

**Table 2: Solubility of Equilenin**

Solvent	Solubility	Source
Water	Sparingly soluble (~1.5 mg/L)	[2]
Alcohol	Soluble (0.63 g/100 mL at 18°C, 2.5 g/100 mL at boiling)	[6]
Dioxane	Soluble	[8]
Acetone	Soluble	[8]
Ethyl Acetate	Soluble	[8]

**Table 3: Spectroscopic Data of Equilenin**

Technique	Key Data Points	Source
UV-Vis (in ethanol)	$\lambda_{\text{max}}$ : 231, 270, 282, 292, 325, 340 nm	[6][9]
Infrared (IR)	Data available in NIST Chemistry WebBook	[10]
$^1\text{H}$ NMR	Data available in the Human Metabolome Database	
$^{13}\text{C}$ NMR	Data available from Sigma-Aldrich	[5]
Mass Spectrometry (EI)	Data available in NIST Chemistry WebBook	[11]

## Experimental Protocols

Detailed experimental procedures are essential for the accurate determination of the physical properties of substances like **Equilenin**. Below are generalized protocols for key experiments.

### Determination of Melting Point (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity.[12][13]

Principle: A small, powdered sample of the substance is heated at a controlled rate, and the temperature range over which it transitions from a solid to a liquid is observed.[14]

Procedure:

- **Sample Preparation:** A small amount of dry, powdered **Equilenin** is packed into a capillary tube to a height of about 3 mm.[12][15]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube filled with mineral oil.[12][15]
- **Heating:** The sample is heated rapidly to a temperature about 10-15°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute.[12]

- Observation: The temperatures at which the first drop of liquid appears and at which the entire sample becomes liquid are recorded as the melting point range.<sup>[12]</sup> For a pure substance, this range is typically narrow.<sup>[12][13]</sup>

## Determination of Solubility

Solubility is a fundamental property that influences a compound's absorption, distribution, and formulation.<sup>[16]</sup>

Principle: A specified amount of solute is added to a specified amount of solvent, and the extent to which it dissolves at a given temperature is determined.<sup>[17][18]</sup>

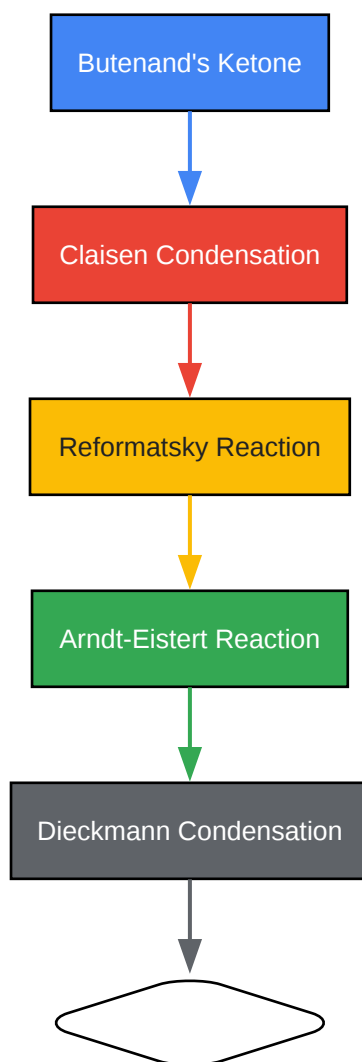
Procedure (Qualitative):

- Sample Preparation: A small, measured amount of **Equilenin** (e.g., 25 mg) is placed in a test tube.<sup>[19]</sup>
- Solvent Addition: A measured volume of the solvent (e.g., 0.75 mL) is added in portions.<sup>[19]</sup>
- Mixing: The test tube is vigorously shaken after each addition of solvent.<sup>[19]</sup>
- Observation: The solubility is determined by visual inspection. If the solid dissolves completely, it is considered soluble. If it does not, it is considered insoluble or sparingly soluble.<sup>[19]</sup> This can be further tested in acidic and basic solutions to understand the compound's properties.<sup>[20]</sup>

## Signaling Pathway and Synthesis Workflow

### Estrogenic Signaling Pathway

**Equilenin**, as an estrogen, is believed to exert its biological effects primarily through interaction with estrogen receptors (ERs), with a noted mediation through ER $\beta$ .<sup>[3]</sup> The general mechanism involves the binding of the estrogen to the receptor, leading to a cascade of events that ultimately alter gene expression.



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